Application Notes & Protocols: Strategic Coupling of Fmoc-Amido-Tri-(carboxyethoxymethyl)-methane

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Compound of Interest

Compound Name:	*Fmoc-Amido-Tri-(carboxyethoxymethyl)-methane*
Cat. No.:	*B14779924*

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Abstract

Fmoc-Amido-Tri-(carboxyethoxymethyl)-methane is a pivotal multifunctional reagent designed for advanced applications in solid-phase peptide synthesis (SPPS), drug delivery, and nanotechnology.[1][2] This molecule features a central amine protected by a base-labile Fmoc group and three terminal carboxylic acids, shielded as ethyl esters. This unique architecture allows for its use as a sophisticated branching unit or a scaffold for conjugating multiple functionalities. This document provides an in-depth guide to the chemical principles and a field-proven, step-by-step protocol for the efficient coupling of this reagent onto an amine-functionalized solid support. We will delve into the causality behind reagent selection, reaction monitoring, and strategies to ensure high-yield, validated outcomes.

Introduction: The Strategic Advantage of a Trifunctional Scaffold

In the landscape of peptide and polymer chemistry, the ability to create well-defined, branched architectures is paramount for developing novel therapeutics, diagnostic agents, and advanced materials. **Fmoc-Amido-Tri-(carboxyethoxymethyl)-methane** serves as a powerful building block for this purpose. Its core structure consists of:

- An Fmoc-Protected Primary Amine: This allows for seamless integration into standard Fmoc-based solid-phase peptide synthesis (SPPS) workflows.[3] The Fmoc group is stable under the acidic conditions used for side-chain deprotection but is readily cleaved with a mild base, typically piperidine, to reveal the primary amine for subsequent chain elongation or modification.[1][3]

- Three Carboxyethyl Arms: These ester-protected carboxylic acids are the key to its function. They can be activated to react with nucleophiles, most commonly the primary amine of a resin-bound peptide, to form highly stable amide bonds.[1] The ethyl ester protection provides an orthogonal protection strategy; these groups are stable to the piperidine used for Fmoc removal and the trifluoroacetic acid (TFA) cocktail often used for final cleavage, but can be selectively removed via saponification if the free carboxylates are desired in the final construct.

This trifunctional nature enables researchers to synthesize complex structures, such as dendrimeric peptides, multi-antigenic peptides for vaccine development, or scaffolds for attaching multiple drug molecules in antibody-drug conjugates (ADCs).[1]

The Chemical Principle: Activation and Amide Bond Formation

The successful coupling of **Fmoc-Amido-Tri-(carboxyethoxymethyl)-methane** hinges on the fundamental principles of amide bond formation, a cornerstone of peptide chemistry.[4] The process involves two critical stages: carboxyl group activation and nucleophilic attack.

- Carboxyl Group Activation: A carboxylic acid is not sufficiently electrophilic to react directly with an amine. Therefore, it must first be converted into a more reactive species. This is achieved using a "coupling reagent." Modern SPPS predominantly relies on onium salts (amidinium or phosphonium salts) like HATU, HBTU, or PyBOP.[4][5] These reagents react with the carboxylic acid to form a highly reactive activated ester intermediate. The presence

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of a non-nucleophilic, sterically hindered base, such as N,N-Diisopropylethylamine (DIPEA), is essential to neutralize the resulting acidic species and facilitate the reaction.[4]

- Nucleophilic Acyl Substitution: Once activated, the ester intermediate is highly susceptible to nucleophilic attack. The free primary amine of the growing peptide chain on the solid support attacks the carbonyl carbon of the activated ester. This leads to the formation of a stable amide bond and the release of the activating group (e.g., oxyma or HOBt).[6]

This entire process—from activation to coupling—is designed to be rapid and efficient, minimizing side reactions such as racemization, although racemization is not a concern for this achiral reagent.[4]

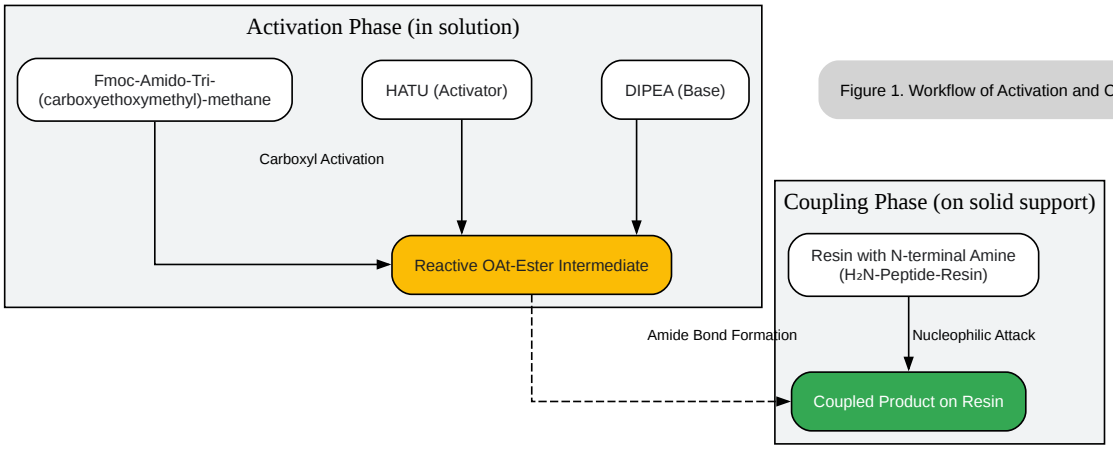


Figure 1. Workflow of Activation and Coupling.

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Caption: Figure 1. High-level workflow for the activation and coupling of the trifunctional reagent.

Experimental Protocol: Manual Coupling to an Amine-Terminated Resin

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This protocol details the manual coupling of **Fmoc-Amido-Tri-(carboxyethoxymethyl)-methane** onto a solid-phase resin (e.g., Rink Amide or Wang resin) with an available N-terminal amine. The procedure assumes a synthesis scale of 0.1 mmol.

Materials and Reagents

- Solid Support: 0.1 mmol of amine-terminated peptide-resin (e.g., H-Peptide-Rink Amide Resin).
- Reagent: **Fmoc-Amido-Tri-(carboxyethoxymethyl)-methane**.
- Solvents: N,N-Dimethylformamide (DMF, peptide synthesis grade), Dichloromethane (DCM).
- Coupling Reagents: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate).
- Base: N,N-Diisopropylethylamine (DIPEA).
- Deprotection Solution: 20% Piperidine in DMF (v/v).
- Washing Solvents: DMF, DCM, Isopropanol (IPA).
- Capping Solution (Optional): Acetic Anhydride/Pyridine/DMF (e.g., 1:2:7 ratio).
- Equipment: Solid-phase synthesis vessel, shaker/rocker, filtration apparatus.

Quantitative Parameters for Coupling

The following table outlines the recommended molar equivalents and concentrations for a robust coupling reaction.

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Reagent	Molar Equivalent (vs. Resin)	Concentration (in DMF)	Purpose & Key Notes
Fmoc-Amido-Tri-(carboxyethoxymethyl)-methane	1.5 - 2.0 eq	~0.2 M	Using a slight excess ensures the reaction is driven to completion, compensating for the steric bulk of the reagent.
HATU	1.45 - 1.95 eq	~0.2 M	The premier activator for difficult couplings.[7][8] Stoichiometrically matched just below the acid component to ensure all acid is activated before potential side reactions.
DIPEA	3.0 - 4.0 eq	~0.4 M	Acts as a non-nucleophilic base to facilitate the activation and neutralize byproducts. An excess is crucial for maintaining a basic pH.[4]
Piperidine (for Deprotection)	-	20% in DMF	Standard reagent for the rapid and clean removal of the Fmoc protecting group.[9][10]

Step-by-Step Coupling Procedure

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The entire procedure should be performed in a fume hood with appropriate personal protective equipment.

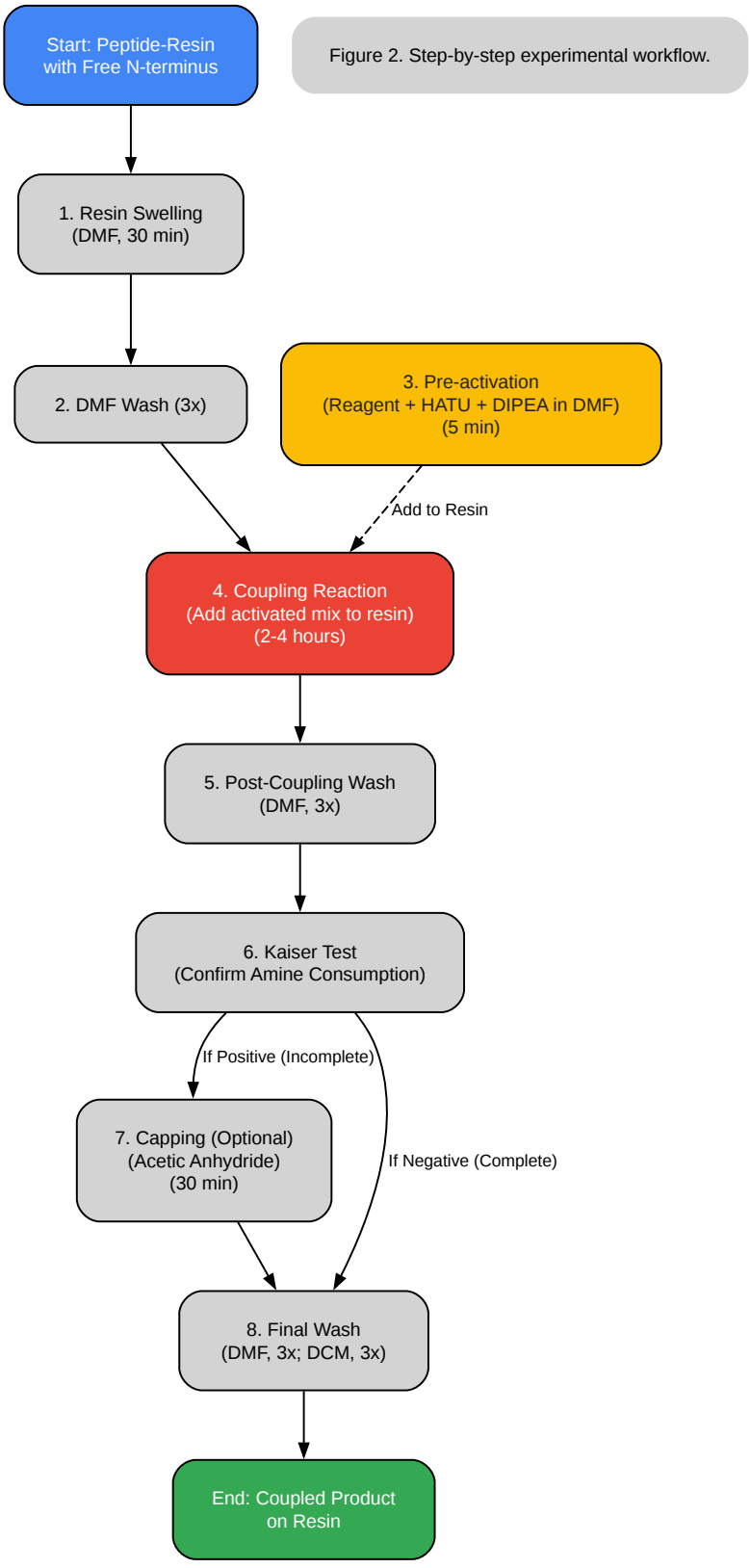


Figure 2. Step-by-step experimental workflow.

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Caption: Figure 2. Step-by-step experimental workflow for coupling.

- Resin Preparation:
  - Place the peptide-resin (0.1 mmol) into the synthesis vessel.
  - Swell the resin in DMF for at least 30 minutes to ensure all reactive sites are accessible.[9] [11]
- Pre-Coupling Wash:
  - Drain the swelling solvent.
  - Wash the resin thoroughly with DMF (3 x 5 mL) to remove any residual impurities.
- Activation of **Fmoc-Amido-Tri-(carboxyethoxymethyl)-methane**:
  - In a separate vial, dissolve **Fmoc-Amido-Tri-(carboxyethoxymethyl)-methane** (e.g., 0.2 mmol, 2.0 eq) and HATU (e.g., 0.195 mmol, 1.95 eq) in ~2 mL of DMF.
  - Add DIPEA (e.g., 0.4 mmol, 4.0 eq) to the solution.
  - Allow the mixture to pre-activate for 5 minutes at room temperature. A slight color change may be observed.
- Coupling Reaction:
  - Drain the DMF from the resin.
  - Immediately add the pre-activated solution to the synthesis vessel containing the resin.
  - Agitate the vessel on a shaker or rocker for 2 to 4 hours at room temperature. Due to the steric bulk of the reagent, a longer coupling time is recommended over the standard 30-60 minutes.[12]
- Post-Coupling Wash:

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- Drain the reaction mixture.
- Wash the resin thoroughly with DMF (3 x 5 mL) to remove all excess reagents and byproducts.

- Reaction Monitoring (Kaiser Test):
  - Take a small sample of the resin beads (~1-2 mg) and perform a qualitative Kaiser test.
  - Self-Validation: A negative result (beads remain colorless or yellow) indicates the successful consumption of all primary amines and confirms complete coupling. A positive result (beads turn deep blue) signifies incomplete coupling.
  - Troubleshooting: If the Kaiser test is positive, drain the vessel and repeat the coupling step (a "double couple") with a freshly prepared activated solution for another 2 hours.
- Capping (Optional but Recommended):
  - To ensure that any minute quantity of unreacted amines does not interfere with subsequent steps, perform a capping step.
  - Add a capping solution (e.g., acetic anhydride/pyridine/DMF) to the resin and shake for 30 minutes.[9][11] This acetylates any remaining free amines.
- Final Wash:
  - Drain the capping solution.
  - Wash the resin thoroughly with DMF (3 x 5 mL), followed by DCM (3 x 5 mL) and IPA (2 x 5 mL) to prepare it for drying or the next synthesis step (i.e., Fmoc deprotection of the newly added scaffold).

Post-Coupling Considerations: Deprotection of Ethyl Esters

The three carboxyethyl groups are stable to the standard SPPS conditions. If the final application requires free carboxylic acids (e.g., for subsequent conjugation or to impart a

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negative charge), a saponification step is required. This is typically performed after the peptide assembly is complete but before the final cleavage from the resin.

- Protocol: Treat the resin-bound peptide with a solution of 1 M Lithium Hydroxide (LiOH) or Sodium Hydroxide (NaOH) in a mixture of DMF/water or THF/water for 2-4 hours at room temperature.
- Caution: This is a harsh condition that can potentially lead to side reactions. It is crucial to carefully optimize the reaction time and temperature for the specific peptide sequence to avoid degradation. The progress should be monitored by HPLC analysis of a small-scale cleavage.

Conclusion

The successful incorporation of **Fmoc-Amido-Tri-(carboxyethoxymethyl)-methane** into a synthetic workflow provides a reliable and powerful method for creating complex, multi-functional molecular architectures. The protocol described herein, grounded in the established principles of Fmoc-SPPS, emphasizes robust activation with HATU and diligent reaction monitoring via the Kaiser test to ensure a high-quality, validated outcome. By understanding the causality behind each step—from resin swelling to the choice of coupling reagents—researchers can confidently leverage this versatile scaffold to advance their objectives in drug development and materials science.

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